

# An In-depth Technical Guide to 3-Acetyl-4-hydroxyindole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Acetyl-4-hydroxyindole

Cat. No.: B15337242

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3-Acetyl-4-hydroxyindole**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. This document consolidates its chemical identifiers, physicochemical properties, and outlines detailed experimental protocols for its synthesis and characterization, drawing from established methodologies for analogous compounds. Furthermore, it explores the potential biological activities and associated mechanisms of action, providing a foundation for further research and development.

## Chemical Identifiers and Physicochemical Properties

**3-Acetyl-4-hydroxyindole**, also known as 1-(4-Hydroxy-1H-indol-3-yl)ethanone, is a derivative of indole. While specific experimental data for this compound is limited in publicly available literature, its key identifiers and predicted properties are summarized below.

Identifier	Value	Source
CAS Number	1234481-64-1	
PubChem CID	82411280	
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	
Molecular Weight	175.19 g/mol	
IUPAC Name	1-(4-hydroxy-1H-indol-3-yl)ethanone	
SMILES	<chem>CC(=O)C1=C(C2=CC=CC=C2N1)O</chem>	N/A
Predicted Boiling Point	411.3 ± 25.0 °C at 760 mmHg	
Predicted Flash Point	202.5 ± 23.2 °C	
Predicted Density	1.3 ± 0.1 g/cm <sup>3</sup>	

## Synthesis of 3-Acetyl-4-hydroxyindole

The synthesis of **3-Acetyl-4-hydroxyindole** can be conceptually approached via Friedel-Crafts acylation of 4-hydroxyindole. This method is a common and effective way to introduce an acetyl group onto an aromatic ring.<sup>[1]</sup> The following is a proposed experimental protocol based on established procedures for similar indole derivatives.<sup>[2]</sup>

### Proposed Experimental Protocol: Friedel-Crafts Acylation

Materials:

- 4-Hydroxyindole
- Acetyl chloride or Acetic anhydride
- Anhydrous Aluminum chloride (AlCl<sub>3</sub>) or another suitable Lewis acid
- Anhydrous dichloromethane (DCM) or another inert solvent

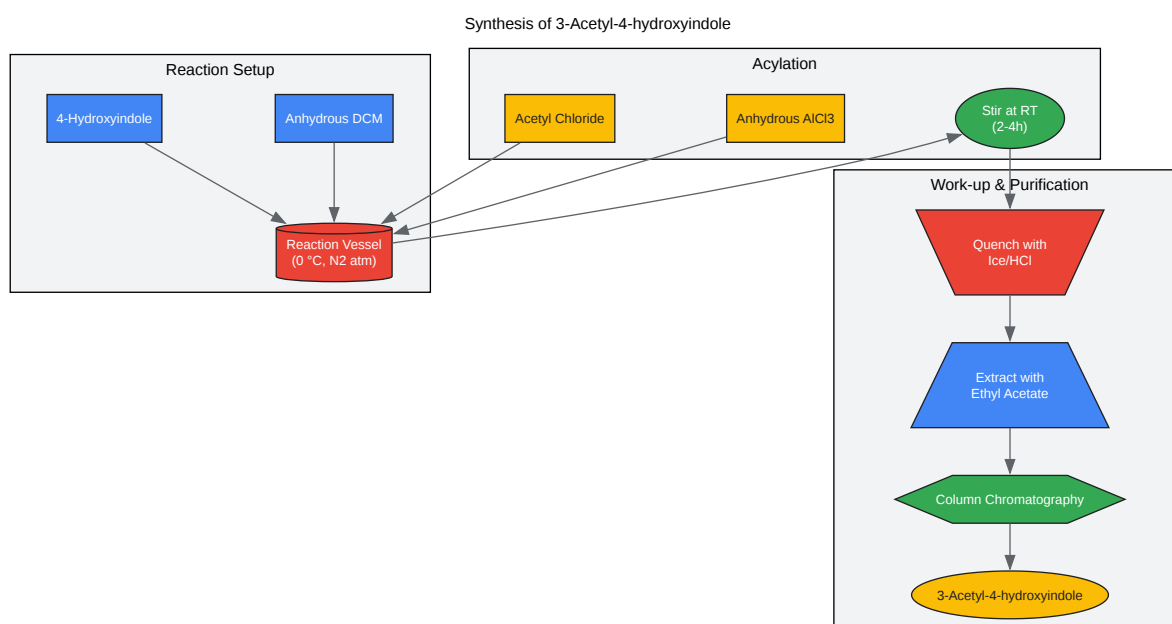
- Hydrochloric acid (HCl), dilute solution
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate or magnesium sulfate
- Ethyl acetate
- Hexane

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 4-hydroxyindole and anhydrous DCM under a nitrogen atmosphere.
- **Addition of Lewis Acid:** Cool the mixture to 0 °C in an ice bath. Slowly add anhydrous aluminum chloride to the stirred suspension.
- **Addition of Acylating Agent:** Add acetyl chloride (or acetic anhydride) dropwise to the reaction mixture via the dropping funnel over a period of 30 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and dilute HCl.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to obtain pure **3-Acetyl-4-hydroxyindole**.

## Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the proposed synthesis of **3-Acetyl-4-hydroxyindole**.

## Characterization

Characterization of the synthesized **3-Acetyl-4-hydroxyindole** would involve standard analytical techniques to confirm its structure and purity.

## Spectroscopic Data (Predicted and Analog-Based)

While experimental spectra for **3-Acetyl-4-hydroxyindole** are not readily available, the expected spectral characteristics can be inferred from the parent compound, 3-acetylindole, and general principles of spectroscopy.

Technique	Expected Observations for 3-Acetyl-4-hydroxyindole
<sup>1</sup> H NMR	Aromatic protons on the indole ring, a singlet for the acetyl methyl group, and signals for the N-H and O-H protons. The presence of the hydroxyl group at the 4-position would influence the chemical shifts of the adjacent aromatic protons. [3]
<sup>13</sup> C NMR	Signals for the carbonyl carbon of the acetyl group, aromatic carbons of the indole ring (with shifts influenced by the hydroxyl group), and the methyl carbon of the acetyl group.
IR Spectroscopy	Characteristic absorption bands for the N-H and O-H stretching, C=O stretching of the ketone, and C-N and C-O stretching, as well as aromatic C-H and C=C stretching.[4]
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (175.19 g/mol ). Fragmentation patterns would likely involve the loss of the acetyl group.

## Biological Activity

Indole derivatives are known to exhibit a wide range of biological activities, including antimicrobial, antioxidant, and anticancer properties.[4][5] The introduction of acetyl and hydroxyl groups to the indole scaffold can significantly modulate this activity.

## Potential Antimicrobial Activity

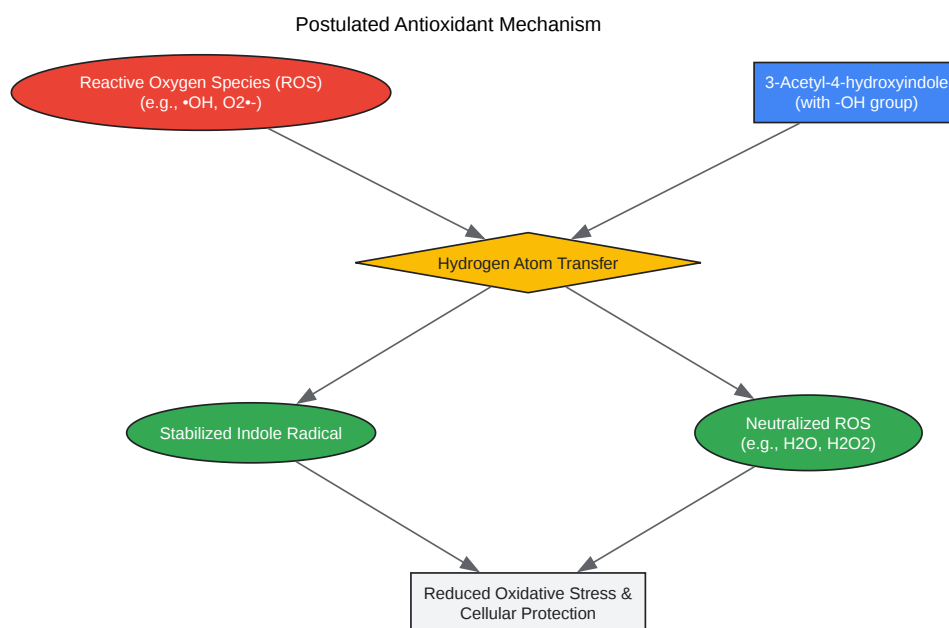
Many 3-acetylindole derivatives have demonstrated significant antimicrobial activity against various bacterial and fungal strains.[4][6] The mechanism of action is often attributed to the

disruption of microbial cell membranes or the inhibition of essential enzymes. The presence of a hydroxyl group in **3-Acetyl-4-hydroxyindole** could enhance its antimicrobial potential through increased hydrogen bonding interactions with biological targets.

## Potential Antioxidant Activity

The phenolic hydroxyl group at the 4-position of the indole ring suggests that **3-Acetyl-4-hydroxyindole** may possess antioxidant properties.[4] Phenolic compounds are known to act as free radical scavengers, donating a hydrogen atom to neutralize reactive oxygen species (ROS), thereby mitigating oxidative stress.[4]

## Postulated Antioxidant Mechanism



[Click to download full resolution via product page](#)

Caption: Postulated free radical scavenging mechanism for **3-Acetyl-4-hydroxyindole**.

## Conclusion

**3-Acetyl-4-hydroxyindole** is a promising scaffold for the development of novel therapeutic agents. This technical guide provides a foundational understanding of its chemical properties and outlines methodologies for its synthesis and characterization. The exploration of its potential biological activities, particularly as an antimicrobial and antioxidant agent, warrants further investigation to unlock its full therapeutic potential. The provided protocols and conceptual frameworks are intended to serve as a valuable resource for researchers in the fields of organic chemistry, medicinal chemistry, and drug development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Friedel-Crafts Acylation [organic-chemistry.org]
- 2. researchgate.net [researchgate.net]
- 3. thepharmajournal.com [thepharmajournal.com]
- 4. thepharmajournal.com [thepharmajournal.com]
- 5. 3-Acetyl Indole in the Synthesis of Natural Bioactive Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Antimicrobial Activities of New Indole Derivatives Containing 1,2,4-Triazole, 1,3,4-Thiadiazole and Carbothioamide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Acetyl-4-hydroxyindole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15337242#3-acetyl-4-hydroxyindole-cas-number-and-identifiers]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)